

Fluoxastrobin-d4: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Fluoxastrobin-d4

Cat. No.: B15560991

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An In-depth Technical Guide for Laboratory Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **Fluoxastrobin-d4**, a deuterated analog of the broad-spectrum fungicide Fluoxastrobin. The information herein is compiled from various safety data sheets and technical resources for Fluoxastrobin, as the deuterated form is expected to exhibit similar chemical and toxicological properties. This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and use of this compound in a laboratory setting.

Chemical and Physical Properties

Fluoxastrobin-d4 is primarily utilized as an internal standard in isotope dilution mass spectrometry for the quantitative analysis of Fluoxastrobin.[1] The "(E/Z)" designation, when present, indicates a mixture of geometric isomers.[1] Key physical and chemical properties are summarized below.

Property	Value	Source
Chemical Name	(E/Z)---INVALID-LINK--methanone-d4 O-methyloxime	[1]
CAS Number	1246833-67-9	[2]
Molecular Formula	C ₂₁ H ₁₂ D ₄ ClFN ₄ O ₅	[1][2]
Molecular Weight	462.85 g/mol	[1][2]
Appearance	White crystalline solid	[3][4]
Melting Range	103.1–107.7°C	[5]
Flash Point	254.6°C	[6]
Density	1.43 g/cm ³	[6]
Vapor Pressure	0 mmHg at 25°C	[6]
Solubility	No data available for Fluoxastrobin-d4. The parent compound has low aqueous solubility.	[4][6]

Toxicological Information

The toxicological data for Fluoxastrobin indicates moderate acute toxicity and the potential for chronic health effects.

Metric	Value	Species	Source
Oral LD50	1,750 mg/kg	Rat	[1][7]
Dermal LD50	>5000 mg/kg	Rat	[1][7]
Inhalation LC50	>2170 mg/m ³	Rat	[1][8]

Health Effects:

- Acute Effects: May be harmful if inhaled and causes serious eye irritation.[1] Overexposure could lead to symptoms such as headache, dizziness, nausea, and vomiting.[1]
- Skin Contact: May cause an allergic skin reaction and is considered slightly irritating.[1]
- Chronic Effects: Suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure.[1][9] Animal studies on Fluoxastrobin have shown effects on the liver, such as reduced body weight and hepatocytomegaly.[7][9]
- Genotoxicity: Not considered genotoxic in laboratory studies.[1]
- Neurotoxicity: No neurotoxicity was observed in animal studies.[1][7]

Hazard Identification and Classification

Hazard Classification	Category	GHS Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin sensitization	Category 1	H317: May cause an allergic skin reaction
Serious eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (repeated exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Reproductive toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the integrity of **Fluoxastrobin-d4** and ensure the safety of laboratory personnel.

Handling:

- Handle in a well-ventilated place.[\[6\]](#)
- Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, a long-sleeved shirt, long pants, and safety glasses with side-shields or goggles.[\[1\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)[\[7\]](#)

Storage:

- Store in a tightly closed original container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[10\]](#)
- The recommended storage temperature is 2-8°C in a refrigerator.[\[1\]](#)[\[10\]](#)
- Protect from light, as Fluoxastrobin is susceptible to degradation by light.[\[10\]](#)
- Store apart from foodstuff containers and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)[\[7\]](#)

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[6]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6]

Accidental Release Measures

In the event of a spill or leak, follow these procedures to minimize exposure and environmental contamination.

- **Personal Precautions:** Evacuate personnel to safe areas. Wear appropriate personal protective equipment, including chemical-impermeable gloves. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[6]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains, as it is very toxic to aquatic life.[1][6]
- **Methods for Cleaning Up:** Collect the spillage and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[6]

Ecological Information and Disposal

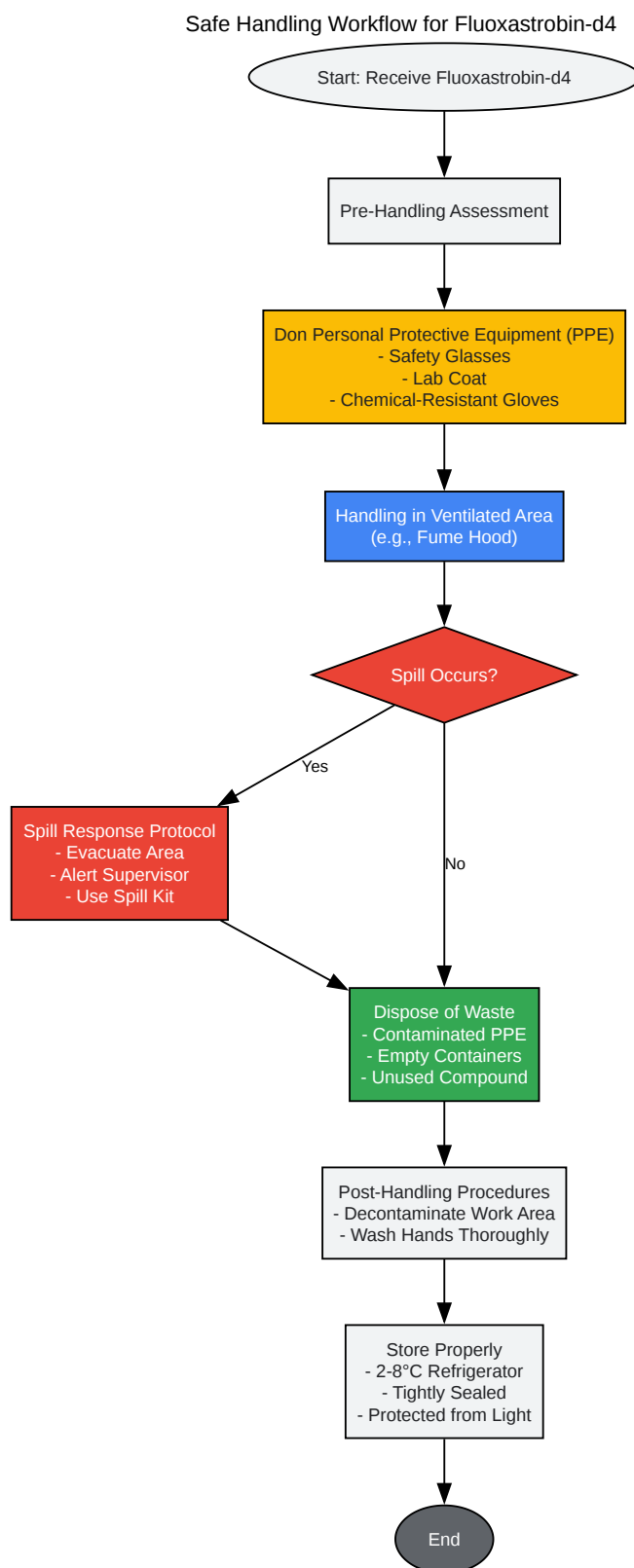
Fluoxastrobin is very toxic to aquatic life with long-lasting effects.[1] It has low mobility in soil.[7]

Disposal:

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[6]
- Do not discharge to sewer systems.[6]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or disposed of in a sanitary landfill.[6]

Experimental Protocols and Workflows

The following diagram illustrates a logical workflow for the safe handling of **Fluoxastrobin-d4** in a research laboratory setting.



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Caption: Safe Handling Workflow for **Fluoxastrobin-d4**.

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